

The Enigmatic Presence of Cinnamyl Butyrate in Nature: A Technical Guide

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Compound of Interest

Compound Name: *Cinnamyl butyrate*

Cat. No.: B3429930

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Introduction

Cinnamyl butyrate, a volatile ester recognized for its sweet, fruity, and slightly balsamic aroma, is a compound of interest in the flavor, fragrance, and pharmaceutical industries. While its synthetic production is well-established, its natural occurrence is less documented, presenting a challenge and an opportunity for researchers in natural product chemistry and drug discovery. This technical guide provides a comprehensive overview of the current knowledge on the natural sources, biosynthesis, and analytical methodologies for **cinnamyl butyrate**.

Natural Occurrence of Cinnamyl Butyrate

The natural presence of **cinnamyl butyrate** in the plant kingdom is sparse and not extensively quantified in scientific literature. To date, it has been qualitatively identified in a limited number of plant species. The available data on its natural occurrence is summarized in Table 1. It is important to note that while its presence has been detected, quantitative data on the concentration of **cinnamyl butyrate** in these natural sources remains largely unreported.

Natural Source	Family	Part of Plant	Method of Detection	Quantitative Data
Apple (<i>Malus domestica</i>)	Rosaceae	Fruit	Not Specified	Not Reported
<i>Solanum habrochaites</i>	Solanaceae	Not Specified	Not Specified	Not Reported ^[1]
Pomes (general)	Rosaceae	Fruit	Not Specified	Detected, but not quantified ^[2]

Table 1: Documented Natural Sources of **Cinnamyl Butyrate**

Biosynthesis of Cinnamyl Butyrate: A Putative Pathway

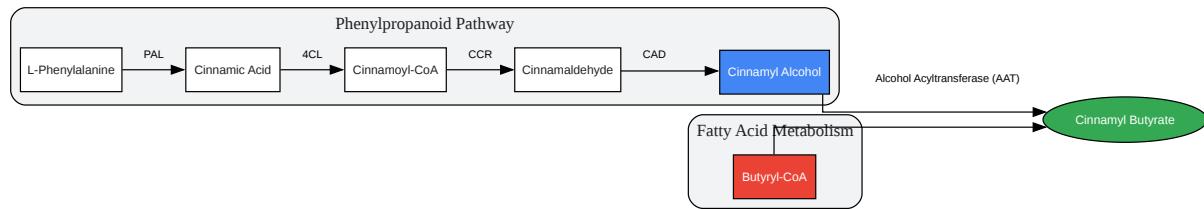
The direct biosynthetic pathway of **cinnamyl butyrate** in plants has not been fully elucidated. However, based on the known biosynthesis of its precursors, cinnamyl alcohol and butyryl-CoA, a putative pathway can be proposed. This pathway involves the convergence of the phenylpropanoid pathway and fatty acid metabolism.

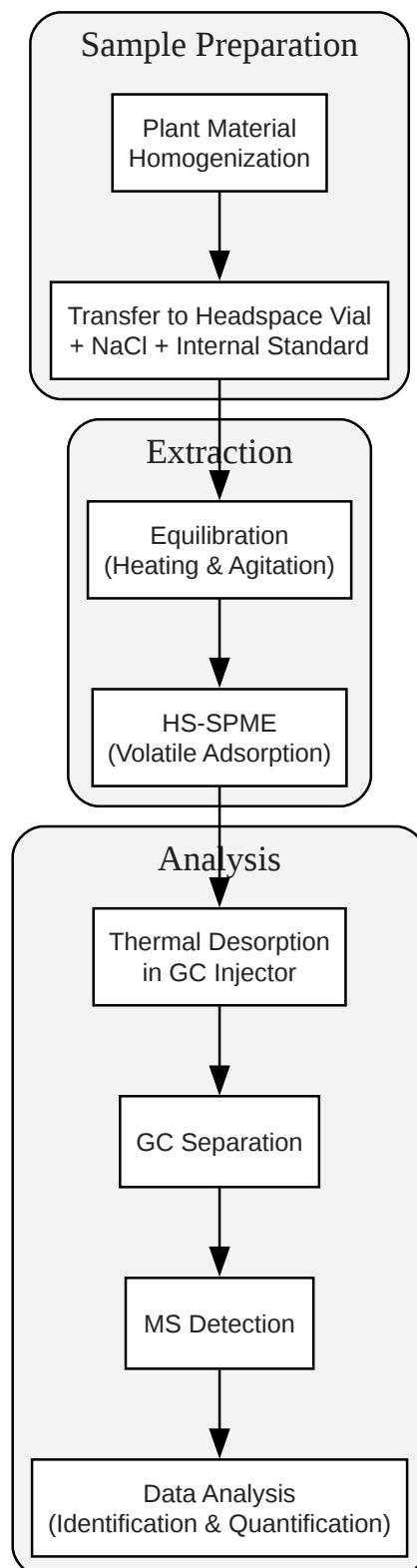
The biosynthesis of cinnamyl alcohol begins with the amino acid L-phenylalanine, which enters the phenylpropanoid pathway. Through a series of enzymatic reactions catalyzed by phenylalanine ammonia-lyase (PAL), cinnamate-4-hydroxylase (C4H), and 4-coumarate:CoA ligase (4CL), cinnamic acid is converted to cinnamoyl-CoA. Subsequently, cinnamoyl-CoA reductase (CCR) and cinnamyl alcohol dehydrogenase (CAD) reduce cinnamoyl-CoA to cinnamyl alcohol.^[3]

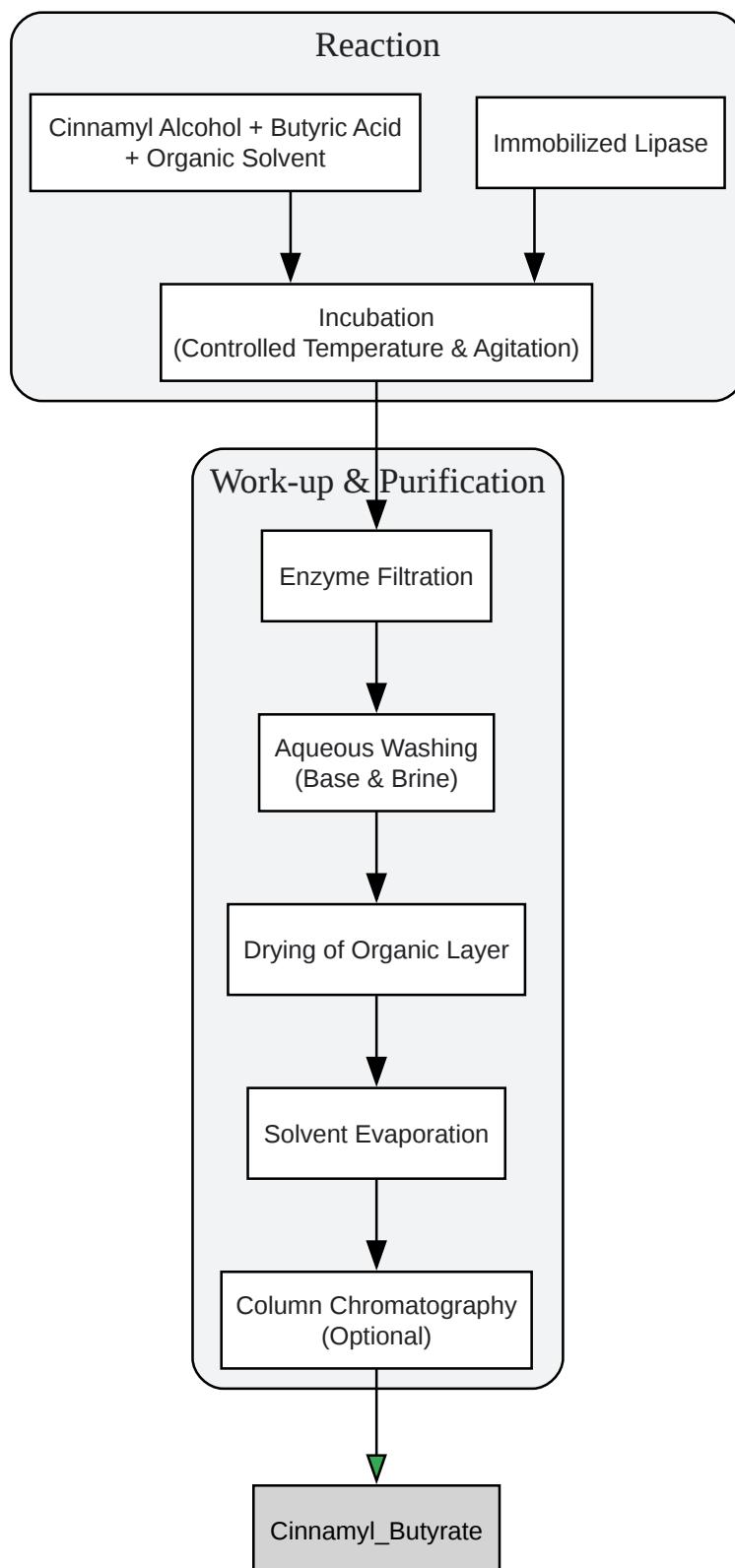
The butyryl moiety is derived from butyryl-CoA, which is an intermediate in fatty acid biosynthesis and degradation.

The final step in the formation of **cinnamyl butyrate** is the esterification of cinnamyl alcohol with butyryl-CoA. This reaction is likely catalyzed by an alcohol acyltransferase (AAT). Plant AATs are known to be involved in the synthesis of a wide variety of volatile esters that contribute to the aroma of fruits and flowers. While the specific AAT responsible for **cinnamyl butyrate** synthesis has not been identified, it is plausible that an enzyme with broad substrate

specificity, capable of utilizing cinnamyl alcohol as the alcohol acceptor and butyryl-CoA as the acyl donor, is involved.[4]







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